

# physical and chemical properties of 1-O-Hexadecyl-2-O-acetyl-sn-glycerol

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## Compound of Interest

Compound Name: 1-O-Hexadecyl-2-O-acetyl-sn-glycerol

Cat. No.: B054517

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## An In-Depth Technical Guide to 1-O-Hexadecyl-2-O-acetyl-sn-glycerol

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**1-O-Hexadecyl-2-O-acetyl-sn-glycerol** is a synthetic diacylglycerol (DAG) analog that plays a significant role in biomedical research, primarily as an inhibitor of Protein Kinase C (PKC). Its structure, comprising a stable ether linkage at the sn-1 position, makes it a valuable tool for dissecting lipid-mediated signaling pathways. This document provides a comprehensive overview of its physical and chemical properties, its mechanism of action in key signaling cascades, and detailed experimental protocols for its synthesis and application in biological assays.

### Physical and Chemical Properties

**1-O-Hexadecyl-2-O-acetyl-sn-glycerol** is a well-characterized lipid molecule. Its properties are summarized in the table below. The presence of the ether-linked hexadecyl group confers metabolic stability compared to its diacyl counterparts, which are readily hydrolyzed by lipases.

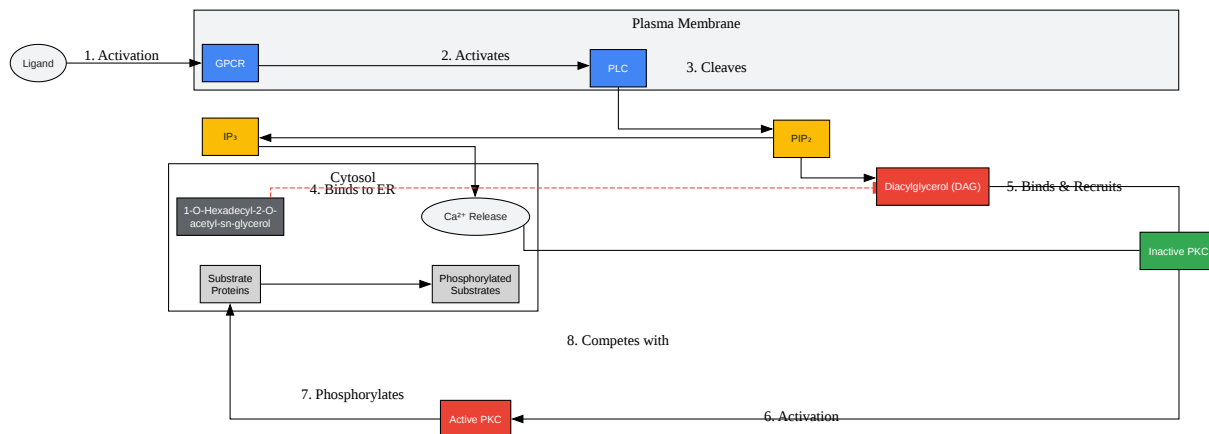
Property	Value	Citations
Molecular Formula	C <sub>21</sub> H <sub>42</sub> O <sub>4</sub>	[1][2]
Molecular Weight	358.6 Da	[1][2]
CAS Number	77133-35-8, 99945-82-1	[1][2]
Purity	Typically ≥95%	[1][2]
Appearance	White to off-white solid	
Solubility	Soluble in ethanol and acetone	[2][3]
Storage Conditions	Store at -20°C under desiccating conditions	[2][4]
Stability	Can be stored for up to 12 months at -20°C	[2]

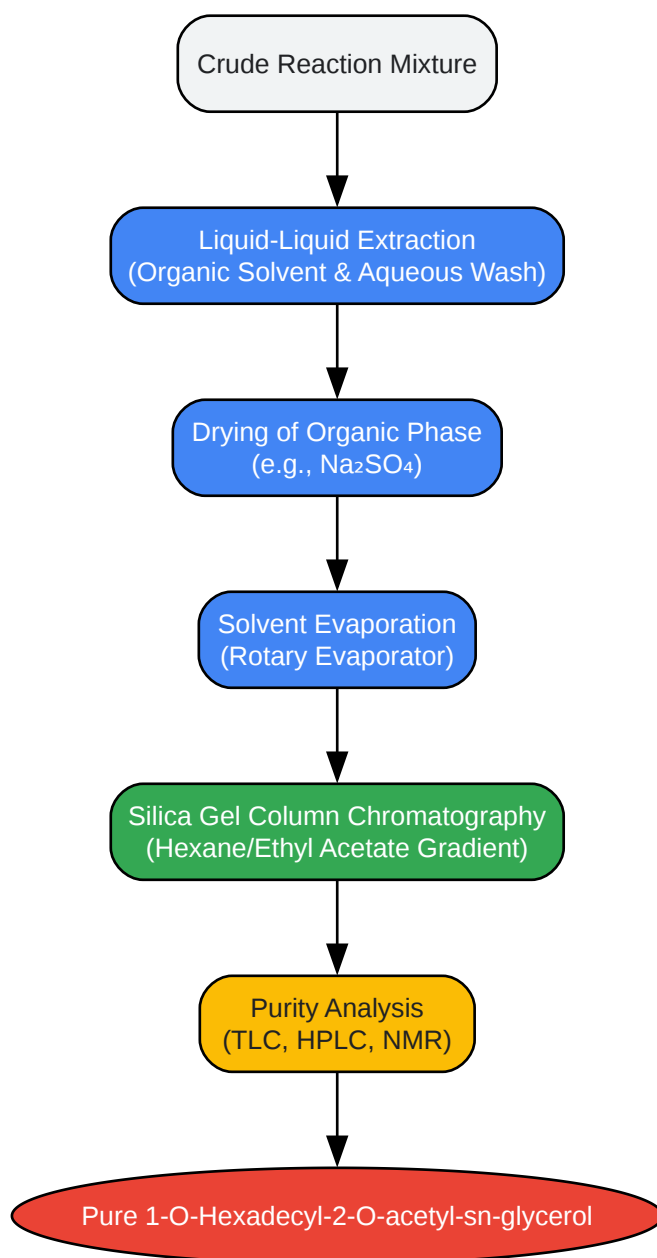
## Biological Activity and Signaling Pathways

The primary biological function of **1-O-Hexadecyl-2-O-acetyl-sn-glycerol** is its role as a diacylglycerol antagonist, which allows it to modulate the activity of the Protein Kinase C (PKC) family of enzymes.

### Inhibition of Protein Kinase C (PKC)

PKC is a family of serine/threonine kinases that are critical components of numerous signal transduction pathways, regulating processes such as cell growth, differentiation, and apoptosis. Activation of classical and novel PKC isoforms is typically dependent on the binding of diacylglycerol (DAG) to their C1 domain. **1-O-Hexadecyl-2-O-acetyl-sn-glycerol** acts as a competitive inhibitor at this site.





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## References

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